

# SR2640 Hydrochloride: A Potent Tool for Investigating Airway Hyperresponsiveness

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR2640 hydrochloride

Cat. No.: B2447785

[Get Quote](#)

Application Notes and Protocols for Researchers

## Introduction

**SR2640 hydrochloride** is a potent, selective, and competitive antagonist of the cysteinyl leukotriene receptors, specifically targeting the CysLT1 and CysLT2 receptors. Its high affinity for these receptors makes it an invaluable tool for researchers studying the pathophysiology of airway diseases characterized by hyperresponsiveness, such as asthma. By blocking the action of leukotrienes D4 (LTD4) and E4 (LTE4), **SR2640 hydrochloride** allows for the elucidation of the role of these inflammatory mediators in bronchoconstriction, airway inflammation, and the development of airway hyperresponsiveness (AHR). These application notes provide detailed protocols for utilizing **SR2640 hydrochloride** in preclinical models of AHR.

Chemical Properties of **SR2640 Hydrochloride**

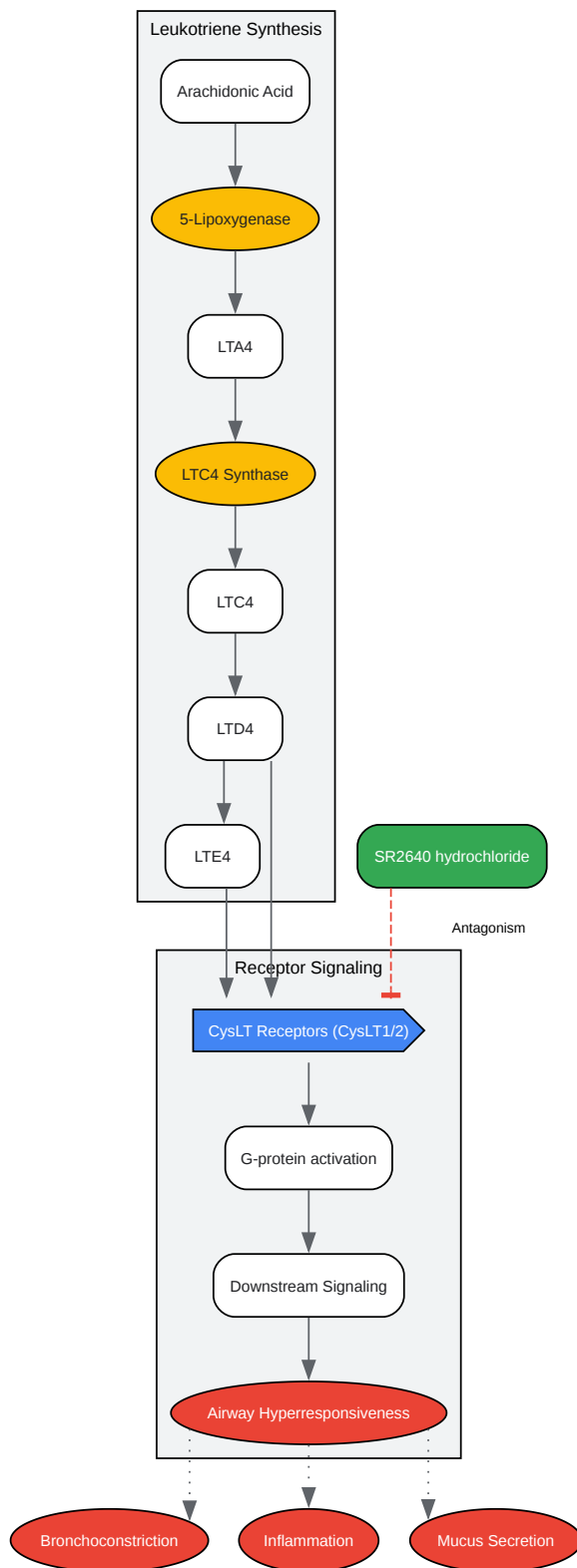
Property	Value
Chemical Name	2-[[3-(2-Quinolinylmethoxy)phenyl]amino]benzoic acid hydrochloride
Molecular Formula	C <sub>23</sub> H <sub>18</sub> N <sub>2</sub> O <sub>3</sub> ·HCl
Molecular Weight	406.87 g/mol
CAS Number	146662-42-2
Solubility	Soluble in DMSO up to 50 mM
Storage	Desiccate at room temperature

## Mechanism of Action: The Leukotriene Signaling Pathway

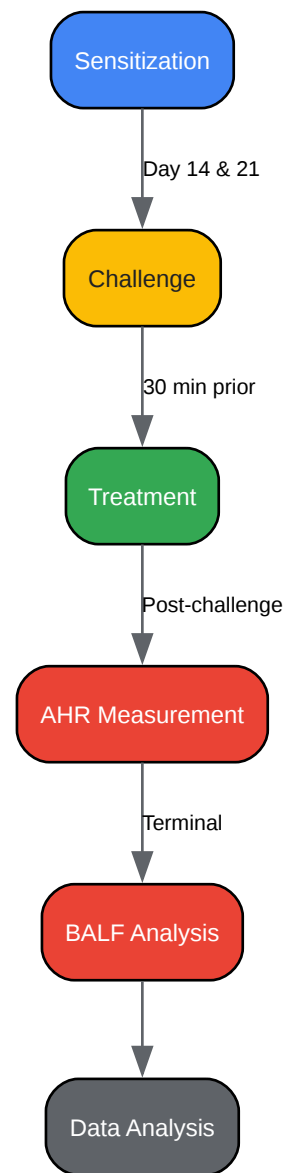
Leukotrienes are potent lipid mediators derived from arachidonic acid via the 5-lipoxygenase pathway. In the airways, cysteinyl leukotrienes (LTC<sub>4</sub>, LTD<sub>4</sub>, and LTE<sub>4</sub>) are key players in the inflammatory cascade that leads to the cardinal features of asthma. LTD<sub>4</sub> and LTE<sub>4</sub> exert their effects by binding to CysLT receptors on airway smooth muscle cells, inflammatory cells (such as eosinophils and mast cells), and epithelial cells. This binding triggers a signaling cascade resulting in bronchoconstriction, increased vascular permeability, mucus secretion, and recruitment of inflammatory cells, all of which contribute to airway hyperresponsiveness.

**SR2640 hydrochloride** acts as a competitive antagonist at the CysLT1 and CysLT2 receptors, thereby preventing the binding of LTD<sub>4</sub> and LTE<sub>4</sub> and inhibiting their pro-inflammatory and bronchoconstrictive effects.

Leukotriene Signaling Pathway and the Action of SR2640



Workflow for In Vivo AHR Study



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [SR2640 Hydrochloride: A Potent Tool for Investigating Airway Hyperresponsiveness]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2447785#sr2640-hydrochloride-for-studying-airway-hyperresponsiveness]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)